

2-Norbornaneacetic acid molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Norbornaneacetic acid

Cat. No.: B085479

[Get Quote](#)

An In-depth Technical Guide to 2-Norbornaneacetic Acid

For researchers, scientists, and drug development professionals, a precise understanding of chemical compounds is paramount. This guide provides core technical information on **2-Norbornaneacetic acid**, a bicyclic organic compound.

Core Molecular Data

2-Norbornaneacetic acid, also known as Bicyclo[2.2.1]heptane-2-acetic acid, is a derivative of norbornane.^{[1][2]} Its fundamental molecular properties are essential for a variety of research applications, including its use in the study of synthesis and antibacterial activities of other compounds.

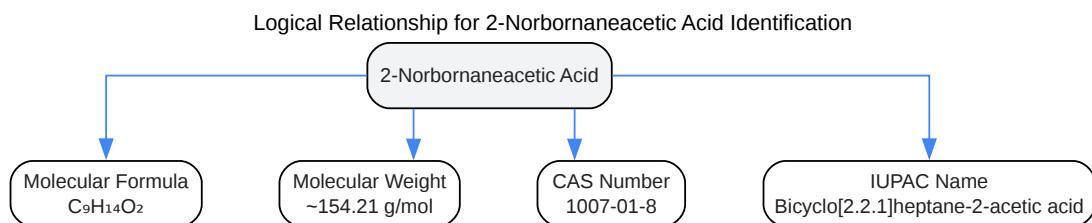
Physicochemical Properties

The key quantitative data for **2-Norbornaneacetic acid** are summarized in the table below for ease of reference and comparison.

Property	Value	Source
Molecular Formula	C ₉ H ₁₄ O ₂	NIST[1][2], Sigma-Aldrich
Molecular Weight	154.21 g/mol	Sigma-Aldrich
154.2063 g/mol	NIST[1][2]	
CAS Registry Number	1007-01-8	NIST[1][2], Sigma-Aldrich
Density	1.065 g/mL at 25 °C	Sigma-Aldrich
Boiling Point	107-108 °C at 3 mmHg	Sigma-Aldrich
Refractive Index	n _{20/D} 1.4827	Sigma-Aldrich

Structural and Identification Data

The unique bicyclic structure of **2-Norbornaneacetic acid** dictates its chemical reactivity and physical properties. For unambiguous identification, several standard chemical identifiers are used.



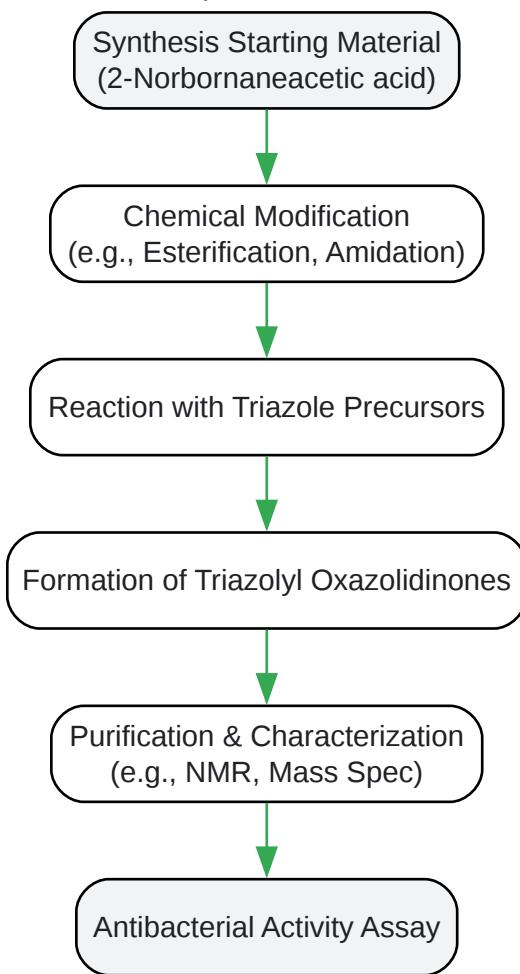
[Click to download full resolution via product page](#)

Caption: Identification properties of **2-Norbornaneacetic acid**.

Experimental Protocols

Detailed experimental protocols for specific applications of **2-Norbornaneacetic acid** are highly dependent on the research context. One cited application involves its use in studying the synthesis and antibacterial activity of triazolyl oxazolidinones. A typical experimental workflow for such a study would likely involve the following general stages.

General Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Generalized workflow for synthesis and testing.

A detailed protocol would require specific reagent quantities, reaction conditions (temperature, time, catalysts), and precise analytical methods which should be referenced from peer-

reviewed literature for replication.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Norbornaneacetic acid [webbook.nist.gov]
- 2. 2-Norbornaneacetic acid [webbook.nist.gov]
- To cite this document: BenchChem. [2-Norbornaneacetic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b085479#2-norbornaneacetic-acid-molecular-weight-and-formula\]](https://www.benchchem.com/product/b085479#2-norbornaneacetic-acid-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com